

Comprehensive Technical Guide: 2,6-Dichloro-3-isocyanatopyridine (CAS: 102429-45-2)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,6-Dichloro-3-isocyanatopyridine

CAS No.: 58584-84-2

Cat. No.: B13291876

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Executive Summary & Chemical Profile

2,6-Dichloro-3-isocyanatopyridine (CAS: 102429-45-2, with related registry 58584-84-2) is a highly reactive, bifunctional heterocyclic building block. In modern drug discovery and agrochemical development, it serves as a critical intermediate for the synthesis of complex ureas, carbamates, and fused heterocyclic systems. The presence of the isocyanate moiety allows for rapid, catalyst-free nucleophilic additions, while the dichlorinated pyridine ring provides essential metabolic stability and lipophilicity for advanced lead compounds.

To establish a baseline for experimental design, the quantitative physicochemical properties of the compound are summarized below, supported by structural data from [1].

Table 1: Physicochemical Profile

Parameter	Quantitative Value
IUPAC Name	2,6-Dichloro-3-isocyanatopyridine
CAS Registry Number	102429-45-2 (Alternative: 58584-84-2)
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂ O
Monoisotopic Mass	187.9544 Da
Molecular Weight	189.0 Da
Predicted XlogP	~3.6
Storage Conditions	Inert atmosphere (Ar/N ₂), 2-8°C, strictly anhydrous

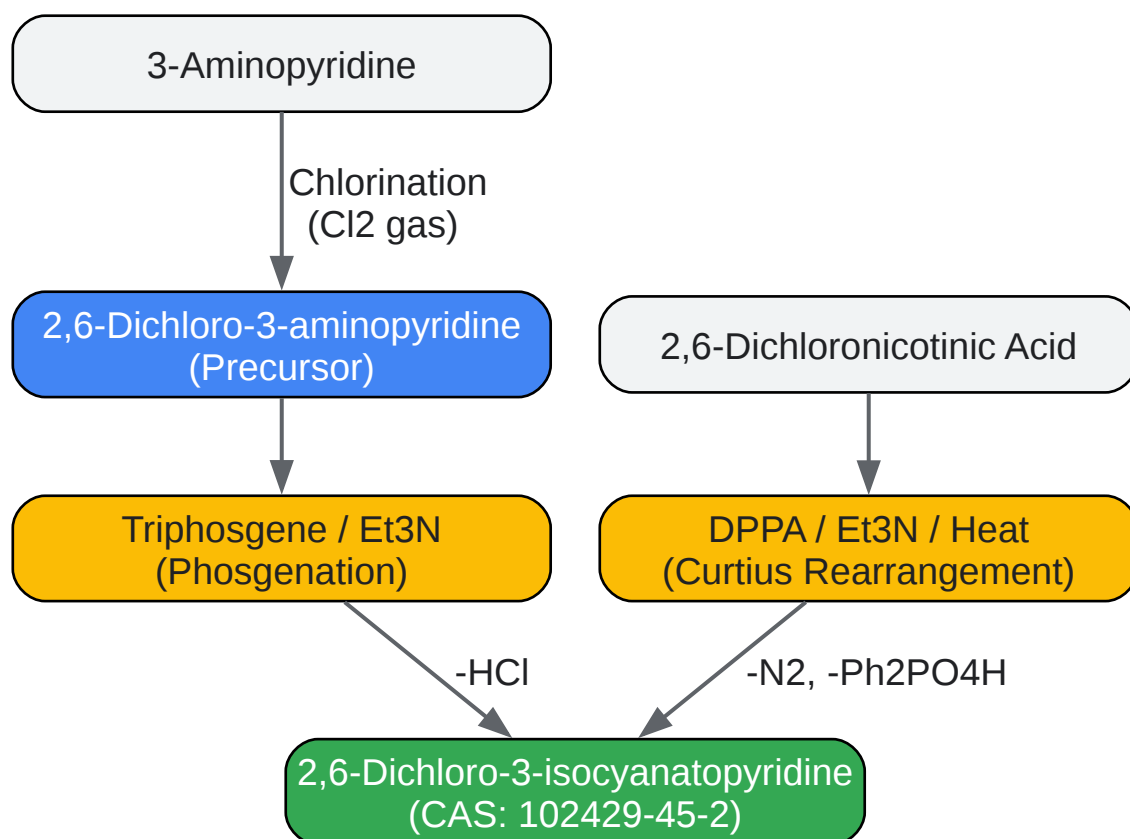
Electronic Effects & Reactivity Profile (Causality in Design)

As a Senior Application Scientist, it is crucial to understand why this specific substitution pattern is valuable. The placement of two chlorine atoms at the ortho (C2) and para (C6) positions relative to the isocyanate group is not arbitrary.

These halogens exert a profound inductive electron-withdrawing effect (-I effect) across the pyridine π -system. This electronic descreening severely depletes the electron density at the isocyanate carbon (-N=C=O), rendering it hyper-electrophilic. Consequently, this molecule exhibits accelerated reaction kinetics when coupled with sterically hindered or electronically deactivated anilines—a common bottleneck in the synthesis of diaryl urea kinase inhibitors. Furthermore, the 2,6-dichloro substitution blocks metabolic oxidation at these positions, a critical feature for extending the half-life of derived pharmaceuticals.

Synthetic Pathways & Mechanistic Strategies

The synthesis of **2,6-dichloro-3-isocyanatopyridine** typically relies on the phosgenation of its amine precursor or the Curtius rearrangement of its corresponding carboxylic acid. The precursor, 2,6-dichloro-3-aminopyridine, is often isolated as a byproduct during the aggressive chlorination of 3-aminopyridine, a phenomenon well-documented by chemical suppliers like [2].



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Synthetic pathways to **2,6-Dichloro-3-isocyanatopyridine** via phosgenation and Curtius rearrangement.

Reagent Selection: The Causality of Triphosgene

When designing the phosgenation workflow, the choice of the phosgene source dictates both safety and yield. Triphosgene (bis(trichloromethyl) carbonate) is preferred over phosgene gas. Because triphosgene is a solid at room temperature, it is significantly safer to handle on a benchtop scale. More importantly, it provides exact stoichiometric control (1 mole of triphosgene yields 3 moles of phosgene in situ), preventing over-phosgenation which can lead to complex urea byproducts.

Table 2: Reagent Selection for Phosgenation

Reagent	State at RT	Equivalents Needed	Relative Toxicity	Yield Profile
Phosgene Gas	Gas	1.1 - 1.5 eq	Extremely High	Moderate (Over-reaction risk)
Diphosgene	Liquid	0.6 - 0.8 eq	High	Good
Triphosgene	Solid	0.35 - 0.4 eq	Moderate	Excellent (>85%)

Experimental Workflow: Self-Validating Phosgenation Protocol

The following protocol outlines the conversion of 2,6-dichloro-3-aminopyridine to the target isocyanate. Every step is designed as a self-validating system to ensure the integrity of the moisture-sensitive product.

Step 1: Pre-reaction Setup & Dehydration

- **Action:** Flame-dry a 250 mL round-bottom flask under a continuous stream of Argon. Add 2,6-dichloro-3-aminopyridine (10.0 mmol) and dissolve in 50 mL of strictly anhydrous dichloromethane (DCM).
- **Causality & Validation:** Isocyanates react rapidly with trace water to form carbamic acids, which spontaneously decarboxylate to amines. These amines immediately react with the remaining isocyanate to form insoluble symmetric ureas. **Validation Check:** The DCM solution must be completely clear; any turbidity indicates moisture contamination.

Step 2: Triphosgene Addition

- **Action:** Cool the reaction mixture to 0°C using an ice bath. Add triphosgene (3.5 mmol, 0.35 eq) in one portion. Stir for 15 minutes.
- **Causality:** The low temperature controls the exothermic generation of phosgene gas in situ and prevents premature side reactions.

Step 3: Base Catalysis (HCl Scavenging)

- Action: Dilute triethylamine (Et_3N , 22.0 mmol) in 10 mL of anhydrous DCM and add dropwise over 30 minutes via an addition funnel.
- Validation Check: The immediate formation of a dense white precipitate ($\text{Et}_3\text{N}\cdot\text{HCl}$ salt) acts as a visual self-validator that the phosgenation reaction is actively proceeding and HCl is being successfully scavenged.

Step 4: Reaction Monitoring via ATR-FTIR

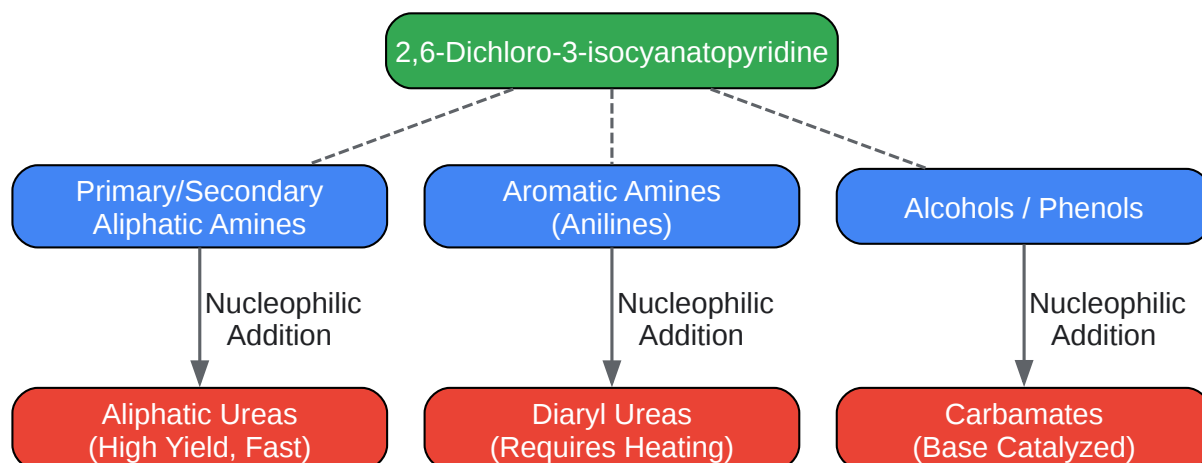
- Action: Allow the reaction to warm to room temperature and stir for 2 hours.
- Causality & Validation: Thin-Layer Chromatography (TLC) is heavily flawed for monitoring isocyanates because the moisture in the silica gel induces hydrolysis, leading to false negatives. Instead, use real-time ATR-FTIR. Validation Check: The protocol is validated as complete when the amine N-H stretches ($3300\text{--}3400\text{ cm}^{-1}$) completely disappear and a sharp, intensely strong isocyanate -N=C=O stretch emerges at $\sim 2260\text{ cm}^{-1}$.

Step 5: Anhydrous Workup

- Action: Filter the $\text{Et}_3\text{N}\cdot\text{HCl}$ salts rapidly through a pad of oven-dried Celite under Argon. Evaporate the DCM filtrate under reduced pressure to yield the crude isocyanate. Do not perform an aqueous wash.

Downstream Applications in Drug Discovery

Once synthesized, **2,6-dichloro-3-isocyanatopyridine** is immediately deployed as an electrophilic hub. It readily undergoes nucleophilic addition with various amines and alcohols to form ureas and carbamates, respectively.



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Nucleophilic addition pathways of **2,6-dichloro-3-isocyanatopyridine** forming ureas and carbamates.

In pharmaceutical development, the resulting diaryl ureas are highly prized as Type II kinase inhibitors. The urea motif forms critical hydrogen bonds with the DFG-out conformation of the kinase hinge region, while the 2,6-dichloropyridine tail occupies the hydrophobic allosteric pocket.

Safety and Handling (E-E-A-T Standards)

Safety profiles for halogenated pyridines and isocyanates, as outlined by authoritative suppliers like , dictate strict handling protocols. Isocyanates are highly reactive, potent lachrymators, and severe respiratory sensitizers.

- PPE: Full-face respirator or stringent fume hood usage is mandatory.
- Spill Protocol: Any spills must be neutralized immediately using a decontamination solution of 90% water, 8% ammonia, and 2% liquid detergent to safely hydrolyze the isocyanate to the inert amine before cleanup.

References

- **2,6-dichloro-3-isocyanatopyridine** (C₆H₂Cl₂N₂O) - PubChemLite Source: PubChemLite / Université du Luxembourg URL:[[Link](#)]

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Sources

- 1. PubChemLite - 2,6-dichloro-3-isocyanatopyridine (C₆H₂Cl₂N₂O) [pubchemlite.lcsb.uni.lu]
- 2. 2,3-Dichloropyridine | 2402-77-9 | Benchchem [benchchem.com]
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